

Amicoumacin C structure and chemical properties

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Compound of Interest

Compound Name: Amicoumacin C

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Amicoumacin C: A Comprehensive Technical Guide

Introduction

Amicoumacin C is a member of the amicoumacin group of antibiotics, which are characterized by a dihydroisocoumarin core linked to an amino acid moiety.^[1] While its parent compound, Amicoumacin A, exhibits a range of biological activities, **Amicoumacin C** is generally considered to be a biologically inactive degradation product.^[2] This guide provides a detailed overview of the structure, chemical properties, and synthesis of **Amicoumacin C**, intended for researchers, scientists, and professionals in the field of drug development.

Structure and Chemical Properties

Amicoumacin C is a complex natural product with the chemical formula C₂₀H₂₆N₂O₇.^[3] Its structure consists of a 3,4-dihydro-8-hydroxyisocoumarin core linked via an amide bond to an unusual amino acid derivative.

Table 1: Chemical and Physical Properties of **Amicoumacin C**

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₆ N ₂ O ₇	[3]
Molecular Weight	406.43 g/mol	[3]
SMILES	CC(C)C--INVALID-LINK-- [C@H]1OC(=O)C[C@@H]1N" >C@H[C@@H]1Cc2cccc(O)c 2C(=O)O1	[3]

1.1. Spectral Data

The structure of **Amicoumacin C** has been elucidated using various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR). While a complete dataset is spread across multiple sources, representative ¹H and ¹³C NMR data for amicoumacin derivatives have been reported.[4][5]

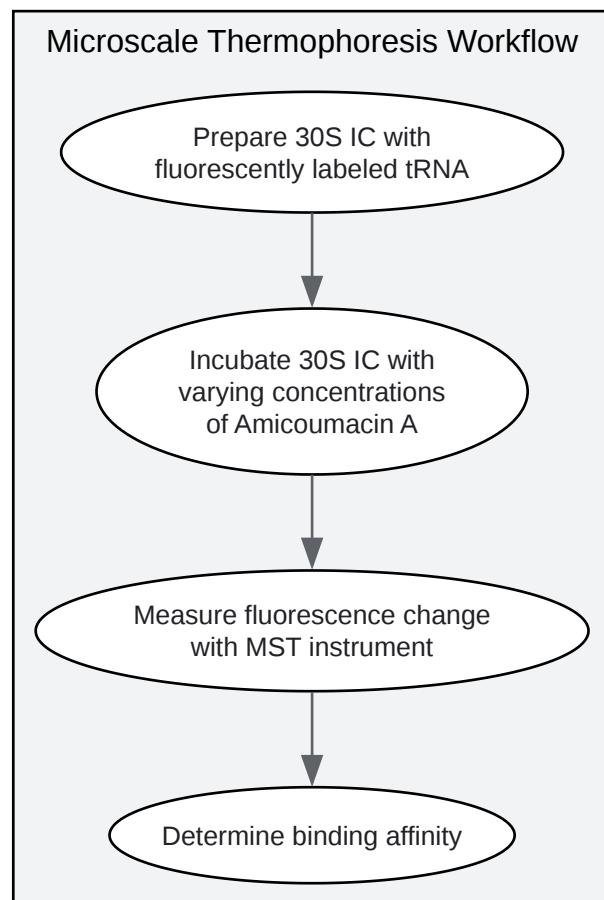
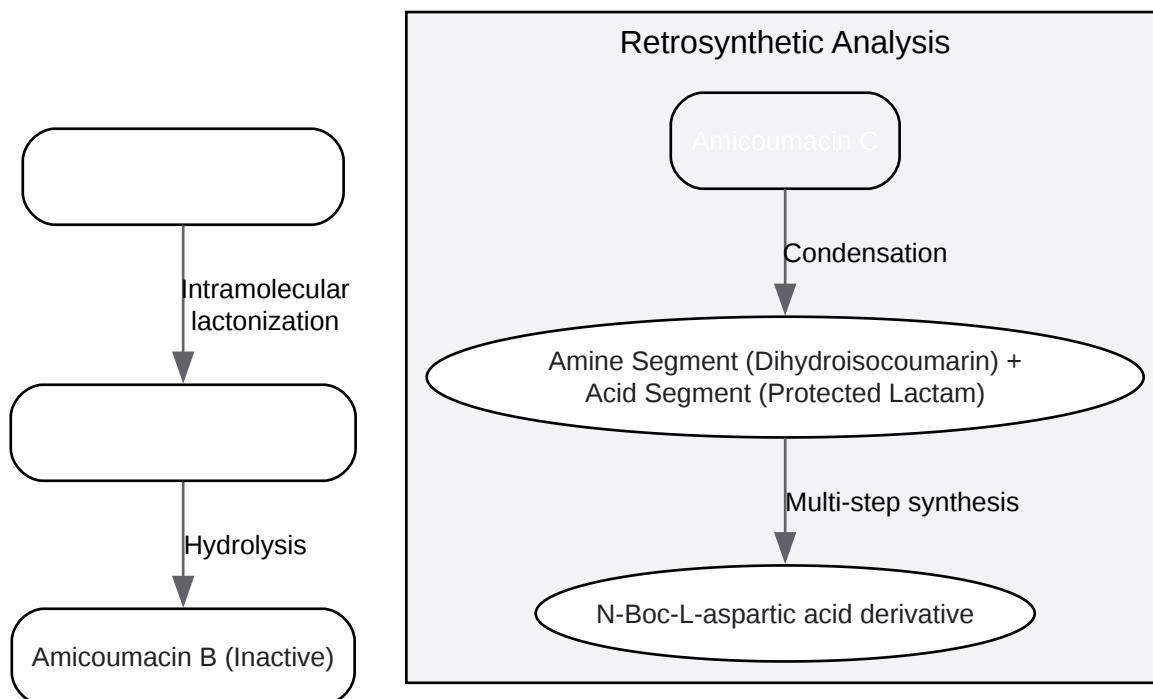
Table 2: Representative NMR Spectral Data for Amicoumacin Derivatives (in methanol-d4)[4][5]

Position	^{13}C Chemical Shift (δ C)	^1H Chemical Shift (δ H, multiplicity, J in Hz)
3	~70-75	~4.7 (dd)
4	~30-35	~2.9 (m), 3.1 (m)
5	~110-115	~6.8 (d)
6	~130-135	~7.5 (dd)
7	~115-120	~6.9 (d)
8	~160-165	-
1'	~55-60	~4.5 (dt)
2'	~35-40	~1.8 (m)
3'	~25-30	~1.6 (m)
4'	~22-24	~0.9 (d)
5'	~22-24	~0.9 (d)
C=O (amide)	~170-175	-
C=O (lactone)	~170-175	-

Note: The exact chemical shifts can vary depending on the specific derivative and the solvent used.

Chemical Stability and Degradation

Amicoumacin A is known to be unstable in aqueous solutions and undergoes intramolecular lactonization to form the biologically inactive **Amicoumacin C**, which can then hydrolyze to Amicoumacin B.[2]



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